

4-Phenylpentanoic acid safety and handling guidelines

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Compound of Interest

Compound Name: **4-Phenylpentanoic acid**

Cat. No.: **B1265419**

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An In-Depth Technical Guide to the Safe Handling of **4-Phenylpentanoic Acid**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This guide provides a comprehensive overview of the essential safety and handling protocols for **4-Phenylpentanoic acid** (CAS No: 16433-43-5).[1] As a compound frequently utilized in chemical synthesis and pharmaceutical research, a thorough understanding of its hazard profile and the implementation of robust safety measures are paramount to ensure the well-being of laboratory personnel and the integrity of research outcomes. This document synthesizes critical information from authoritative sources to provide a self-validating system for risk mitigation, encompassing hazard identification, personal protective equipment, handling and storage procedures, emergency response, and waste disposal.

Introduction: Understanding the Compound

4-Phenylpentanoic acid, also known as γ -methylbenzenebutanoic acid, is a carboxylic acid with the molecular formula C11H14O2.[1][2] Its application in organic synthesis and as a building block in the development of novel pharmaceutical agents necessitates a detailed and cautious approach to its handling. While not classified as acutely toxic, it presents specific hazards that require diligent adherence to safety protocols to prevent adverse health effects and ensure a safe laboratory environment.

Hazard Identification and GHS Classification

A critical first step in the safe handling of any chemical is a thorough understanding of its intrinsic hazards. The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating these hazards.

GHS Classification

According to aggregated data from notifications to the European Chemicals Agency (ECHA), **4-Phenylpentanoic acid** is classified as follows:

Hazard Class	Category	Hazard Statement
Skin Sensitization	1	H317: May cause an allergic skin reaction.[2]
Skin Irritation	2	H315: Causes skin irritation.[3]
Eye Irritation	2A	H319: Causes serious eye irritation.[3]
Specific target organ toxicity — single exposure (Respiratory system)	3	H335: May cause respiratory irritation.[3]

GHS Pictograms and Signal Word

The following pictogram and signal word are associated with the hazards of **4-Phenylpentanoic acid**:

- Pictogram:
 -  alt text
- Signal Word:Warning[2][3]

Precautionary Statements

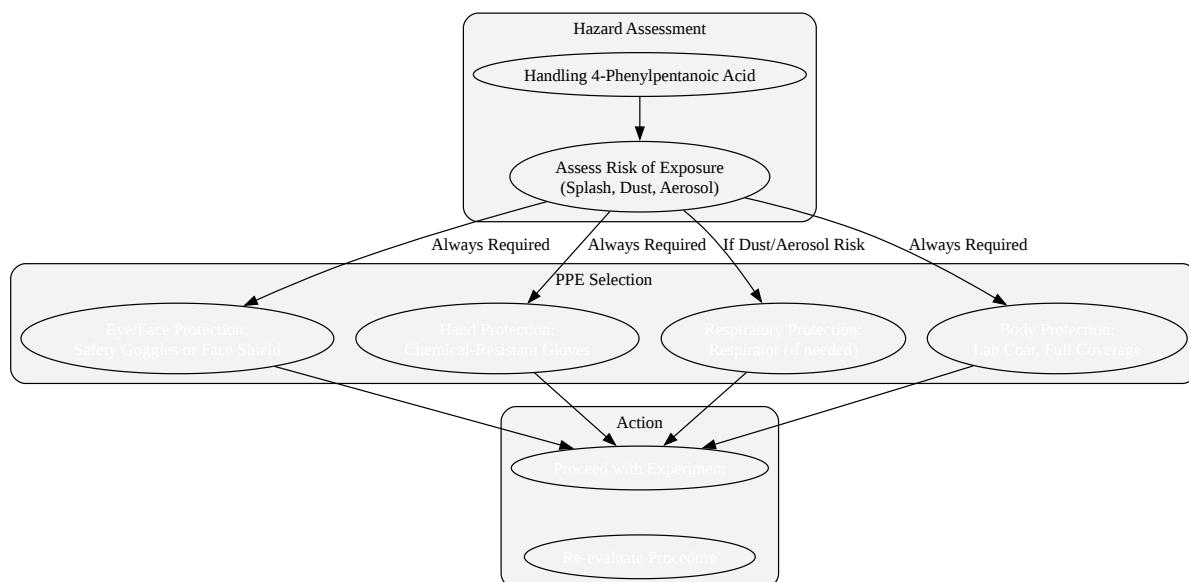
The following precautionary statements are crucial for the safe handling of **4-Phenylpentanoic acid**:

- Prevention:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
 - P264: Wash skin thoroughly after handling.[3]
 - P271: Use only outdoors or in a well-ventilated area.[3]
 - P272: Contaminated work clothing should not be allowed out of the workplace.[2]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- Response:
 - P302+P352: IF ON SKIN: Wash with plenty of soap and water.[3]
 - P333+P313: If skin irritation or rash occurs: Get medical advice/attention.[2]
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
 - P337+P313: If eye irritation persists: Get medical advice/attention.[3]
 - P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [3]
 - P312: Call a POISON CENTER or doctor/physician if you feel unwell.[3]
 - P362+P364: Take off contaminated clothing and wash it before reuse.[2]
- Storage:
 - P403+P233: Store in a well-ventilated place. Keep container tightly closed.[3]
 - P405: Store locked up.[3]
- Disposal:
 - P501: Dispose of contents/container to an approved waste disposal plant.[3]

Personal Protective Equipment (PPE): The First Line of Defense

The selection and consistent use of appropriate PPE is a non-negotiable aspect of handling **4-Phenylpentanoic acid**. The rationale behind each piece of equipment is to create a barrier between the researcher and the potential chemical hazard.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield. [4]	Protects against splashes and airborne particles that can cause serious eye irritation. [3] [4]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). [4] [5]	Prevents skin contact, which can lead to irritation and allergic sensitization. [2] [3]
Respiratory Protection	NIOSH-approved respirator (e.g., N95 dust mask for powders) when engineering controls are insufficient or when handling large quantities. [4] [5]	Minimizes inhalation of dust or aerosols, which can cause respiratory tract irritation. [3] [6]
Skin and Body Protection	Laboratory coat, long-sleeved shirt, and long pants.	Provides a barrier against accidental skin contact. [5]

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Safe Handling and Storage Protocols

Adherence to standardized procedures for handling and storage is paramount for both safety and maintaining the integrity of the compound.

Handling

- Ventilation: Always handle **4-Phenylpentanoic acid** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[3][5]
- Avoiding Dust and Aerosols: When working with the solid form, handle it carefully to avoid generating dust.[5][6]
- Personal Hygiene: Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[3][6]
- Grounding: For flammable liquids, ground and bond containers during transfer to prevent static discharge.[7]

Storage

- Container: Store in a tightly closed, properly labeled container.[3][6]
- Conditions: Keep in a cool, dry, and well-ventilated area away from incompatible substances. [3]
- Incompatibilities: Avoid contact with strong oxidizing agents and strong acids.[6][8]
- Segregation: Store acids separately from bases and reactive metals.[7][9]

Emergency Procedures: A Validating System for Unexpected Events

A well-defined emergency plan is a critical component of a safe laboratory environment. All personnel must be familiar with these procedures.

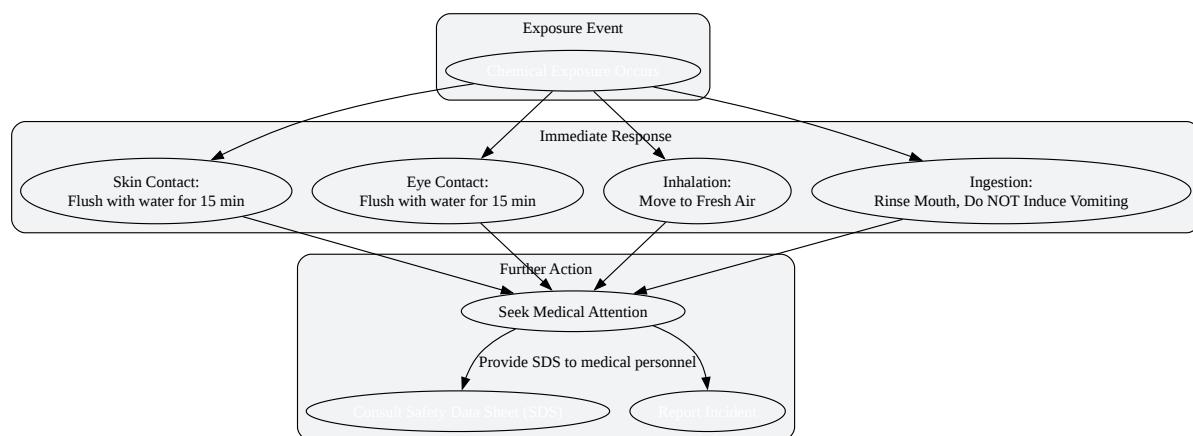
First-Aid Measures

Exposure Route	First-Aid Protocol
Skin Contact	Immediately flush the skin with plenty of soap and water for at least 15 minutes.[3][10] Remove contaminated clothing and wash it before reuse.[3] If skin irritation or a rash develops, seek medical attention.[10]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3][11] Remove contact lenses if present and easy to do.[3][11] Seek immediate medical attention.[3]
Inhalation	Move the exposed person to fresh air.[3][12] If breathing is difficult, give oxygen.[3] If not breathing, give artificial respiration.[3] Seek medical attention if symptoms persist.[12]
Ingestion	Do NOT induce vomiting.[3] Rinse mouth with water.[3] Never give anything by mouth to an unconscious person.[3] Seek immediate medical attention.[3]

Accidental Release Measures

- Minor Spills:
 - Ensure adequate ventilation and wear appropriate PPE.[6]
 - For solid spills, gently sweep up the material to avoid creating dust and place it in a suitable, labeled container for disposal.[6][8]
 - For liquid spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.[3]
 - Clean the spill area with soap and water.[13]
- Major Spills:

- Evacuate the area immediately.
- Alert others and contact the appropriate emergency response team.
- Prevent the spill from entering drains or waterways.[3]



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Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[3]

- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion, including carbon oxides.[3]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3]

Disposal Considerations

Proper disposal of **4-Phenylpentanoic acid** and its containers is crucial to prevent environmental contamination and comply with regulations.

- Waste Classification: This material should be disposed of as hazardous waste.
- Disposal Method: Dispose of contents and containers in accordance with all federal, state, and local environmental regulations.[6] Do not allow the product to enter drains or waterways.[3]
- Contaminated Packaging: Empty containers may retain product residue and should be treated as hazardous waste.

Toxicological Information

While comprehensive toxicological data for **4-Phenylpentanoic acid** is not readily available, the primary hazards identified are skin and eye irritation, and the potential for allergic skin reactions.[2][3] There is no evidence to suggest that it is carcinogenic or mutagenic.[6][8]

Conclusion

The safe and effective use of **4-Phenylpentanoic acid** in a research and development setting is contingent upon a comprehensive understanding of its hazards and the diligent implementation of the safety protocols outlined in this guide. By fostering a culture of safety and adhering to these self-validating procedures, researchers can minimize risks and ensure a secure working environment.

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